

Mercaptoacetone oxime CAS number and molecular weight

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Compound of Interest

Compound Name: *Mercaptoacetone oxime*

Cat. No.: *B065794*

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Mercaptoacetone Oxime: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Mercaptoacetone oxime, a sulfur-containing ketoxime, presents a unique chemical scaffold with potential applications in various scientific domains. This technical guide provides a comprehensive overview of its fundamental properties, including its Chemical Abstracts Service (CAS) number and molecular weight. While specific experimental data for **mercaptoacetone oxime** is limited in publicly available literature, this document extrapolates potential synthetic routes and biological activities based on the well-established chemistry of oximes and mercapto compounds. This guide aims to serve as a foundational resource for researchers and professionals interested in exploring the chemistry and potential applications of this intriguing molecule.

Chemical Identity and Properties

Mercaptoacetone oxime, also known as 1-mercapto-2-propanone oxime, is an organic compound containing both a thiol (-SH) and an oxime (-C=NOH) functional group. These functionalities are known to impart specific chemical reactivity and biological activity.

Core Data

Property	Value	Source
CAS Number	175137-00-5	Sigma-Aldrich
Molecular Formula	C ₃ H ₇ NOS	PubChem
Molecular Weight	105.159 g/mol	Sigma-Aldrich

Potential Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **mercaptoacetone oxime** is not readily available in peer-reviewed literature, a general synthetic strategy can be proposed based on standard organic chemistry principles.

Proposed Synthetic Pathway

The most plausible route to **mercaptoacetone oxime** involves the oximation of its corresponding ketone precursor, mercaptoacetone (1-mercapto-2-propanone). This reaction is a well-established method for the synthesis of oximes.

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